

# Technical Support Center: Synthesis of Methyl 4-hydroxyhex-2-ynoate

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## Compound of Interest

Compound Name: Methyl 4-hydroxyhex-2-ynoate

Cat. No.: B043938

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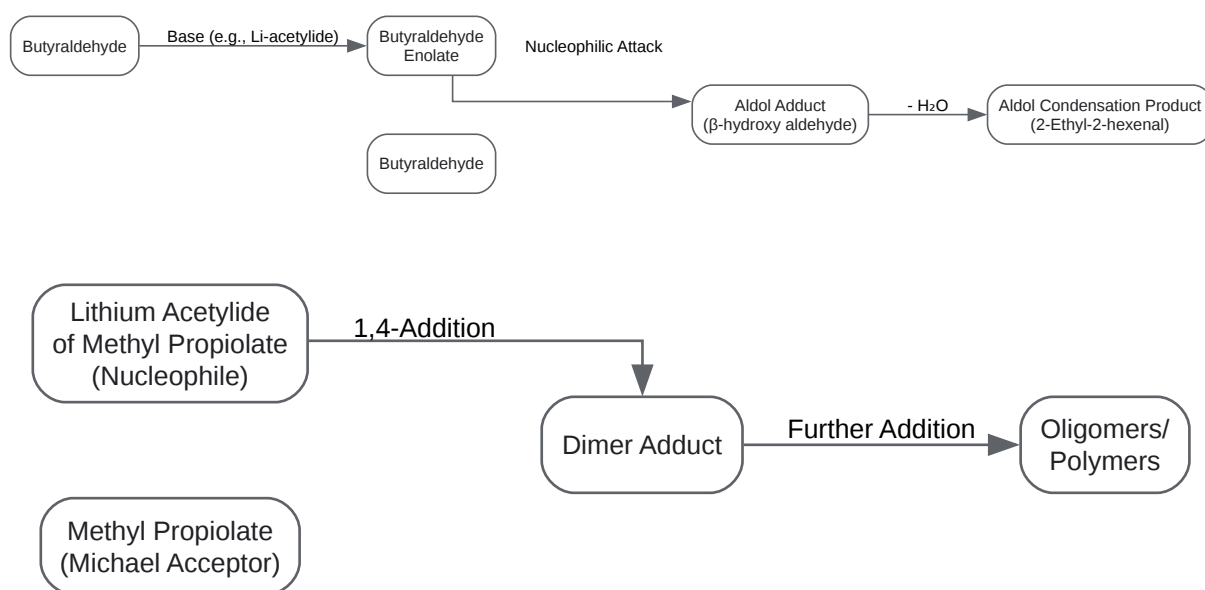
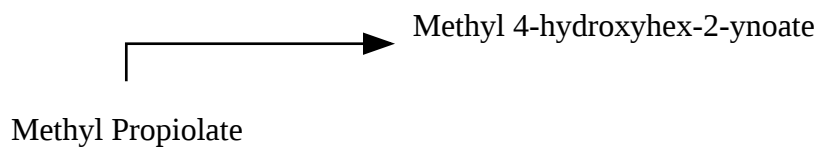
Welcome to the technical support center for the synthesis of **Methyl 4-hydroxyhex-2-ynoate**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges and side reactions encountered during this synthesis. Here, we provide in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed protocols grounded in established chemical principles.

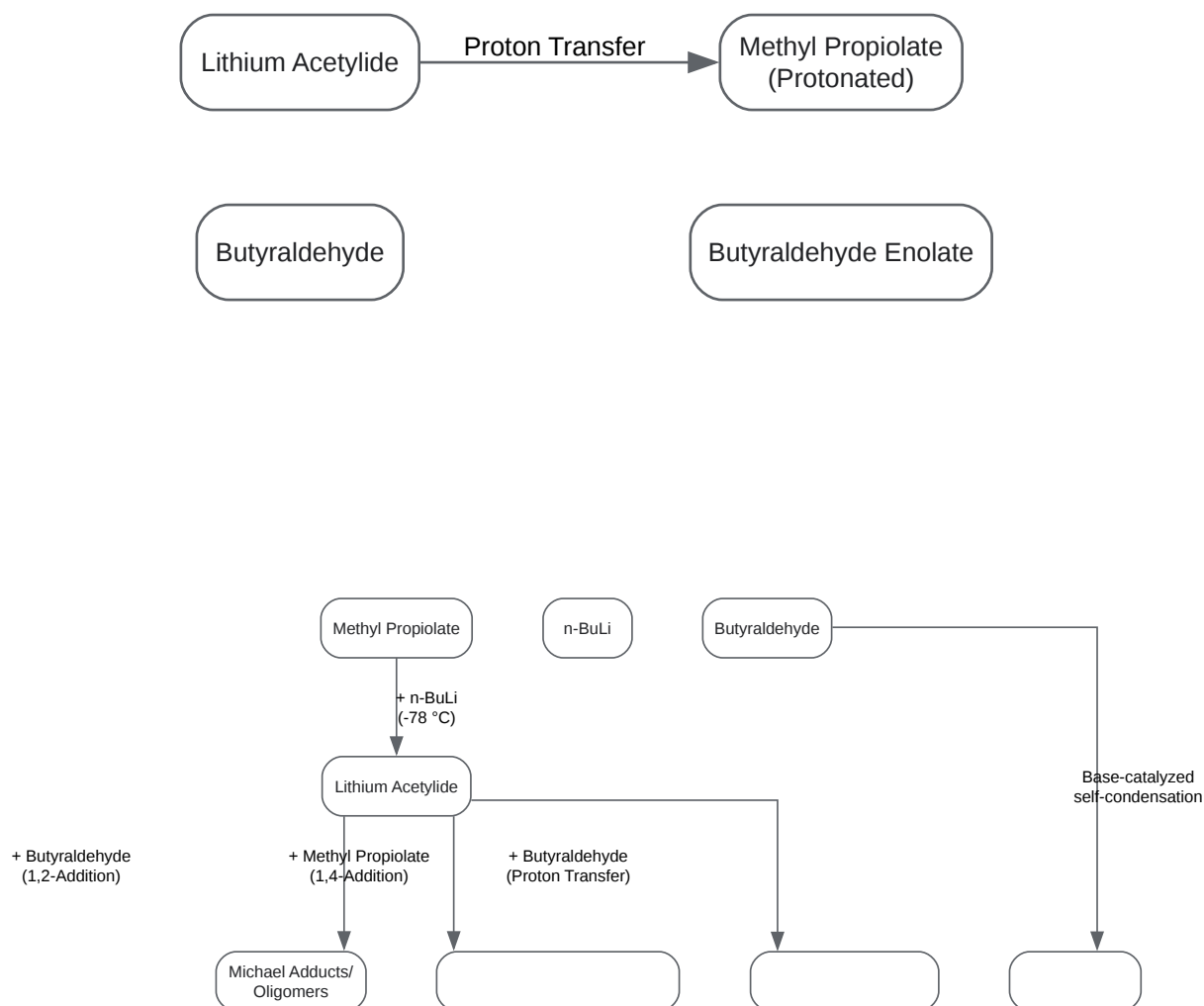
## Introduction to the Synthesis

The synthesis of **Methyl 4-hydroxyhex-2-ynoate** typically involves the nucleophilic addition of a lithium acetylide, derived from methyl propiolate, to butyraldehyde. This reaction, while straightforward in principle, is often complicated by the inherent reactivity of the starting materials and intermediates. This guide will address the most common side reactions and provide strategies to maximize the yield and purity of the desired product.

Overall Reaction Scheme:

1. n-BuLi, THF, -78 °C
2. Butyraldehyde
3. H<sub>3</sub>O<sup>+</sup> workup





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